

# Cyclobutene, 1-ethenyl- molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclobutene, 1-ethenyl-

Cat. No.: B15464559

[Get Quote](#)

## Technical Summary: 1-Ethenyl-cyclobutene

This technical guide provides the fundamental molecular properties of 1-ethenyl-cyclobutene, also known as 1-vinylcyclobutene. The information is presented for researchers, scientists, and professionals in drug development who require precise data for this chemical compound.

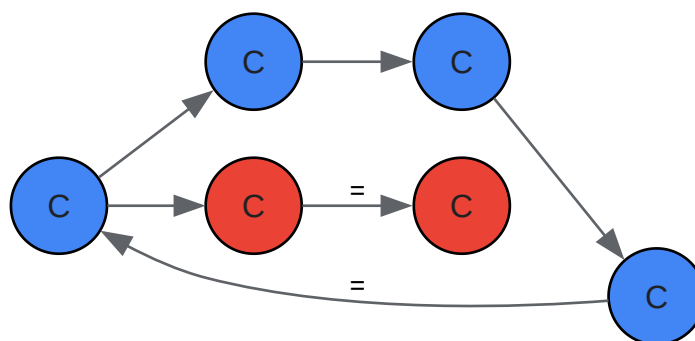
## Molecular Properties

The core molecular data for 1-ethenyl-cyclobutene is summarized in the table below. This information is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>8</sub> <a href="#">[1]</a>
Molecular Weight	80.13 g/mol <a href="#">[1]</a>
Monoisotopic Mass	80.062600255 g/mol <a href="#">[1]</a>

## Molecular Structure

The structural formula of 1-ethenyl-cyclobutene is a key determinant of its chemical reactivity and physical properties. The following diagram illustrates the connectivity of atoms in the molecule.



[Click to download full resolution via product page](#)

Caption: 2D structure of 1-ethenyl-cyclobutene.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Cyclobutene, 1-ethenyl- molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15464559#cyclobutene-1-ethenyl-molecular-formula-and-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)